

# Biological Activity of 4-Chloro-2-[[ (2-hydroxypropyl)amino]methyl]phenol

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## Compound of Interest

**Compound Name:** 4-Chloro-2-[[ (2-hydroxypropyl)amino]methyl]phenol

**Cat. No.:** B13272737

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## A Technical Guide for Researchers and Drug Development Professionals

### Executive Summary

**4-Chloro-2-[[ (2-hydroxypropyl)amino]methyl]phenol** is a functionalized phenolic Mannich base characterized by a 4-chlorophenol core substituted at the ortho position with a (2-hydroxypropyl)aminomethyl group. While primarily identified as a Pharmaceutical Analytical Impurity (PAI) and chemical intermediate, its structural motif—combining a lipophilic halogenated phenol with a hydrophilic amino-alcohol side chain—confers significant biological potential.

This compound belongs to the class of aminomethylated phenols, which are widely researched for their antimicrobial, antioxidant, and enzyme-inhibitory properties. In drug development, it serves as a critical reference standard for impurity profiling in the synthesis of aryloxypropanolamine beta-blockers and related adrenergic agents.

| Key Compound Data      |                                                   |
|------------------------|---------------------------------------------------|
| Chemical Name          | 4-Chloro-2-[[2-hydroxypropyl)amino]methyl}phenol  |
| CAS Number             | 1153482-82-6                                      |
| Molecular Formula      | C <sub>10</sub> H <sub>14</sub> ClNO <sub>2</sub> |
| Molecular Weight       | 215.68 g/mol                                      |
| Core Scaffold          | Halogenated Phenolic Mannich Base                 |
| Primary Classification | Pharmaceutical Impurity / Bioactive Scaffold      |

## Structural Basis of Biological Activity

The biological activity of this molecule is dictated by its three distinct pharmacophoric regions. Understanding these interactions is essential for predicting its behavior in biological systems.

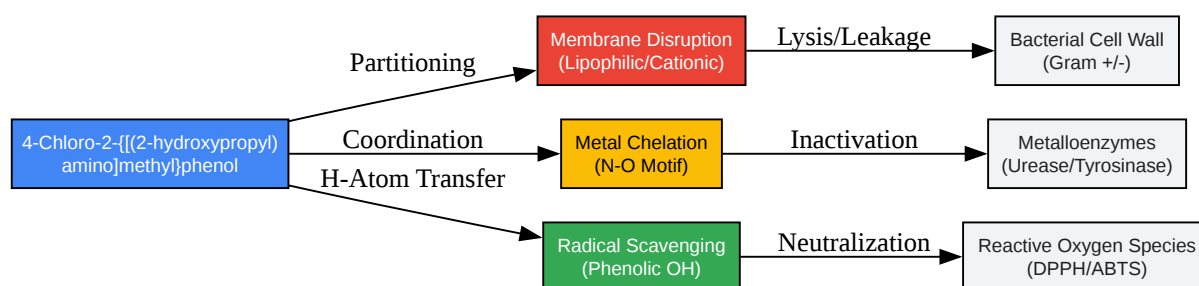
### Pharmacophore Analysis

- Phenolic Core (Acidic/H-Bond Donor):
  - The phenolic hydroxyl group (pKa ~8-10) allows for radical scavenging (antioxidant activity) and hydrogen bonding with receptor sites.
  - The 4-Chloro substituent increases lipophilicity (LogP), enhancing membrane permeability and bacterial cell wall penetration compared to the non-halogenated parent.
- Secondary Amine (Basic/Cationic):
  - At physiological pH (7.4), the secondary amine is largely protonated. This cationic charge facilitates electrostatic attraction to negatively charged bacterial membranes or enzyme active sites (e.g., aspartate/glutamate residues).
- 2-Hydroxypropyl Tail (H-Bonding/Chelation):
  - The vicinal relationship between the amine nitrogen and the hydroxyl group creates a potential chelation site for divalent metal ions (Cu<sup>2+</sup>, Zn<sup>2+</sup>), which is a known mechanism

for inhibiting metalloenzymes like urease or tyrosinase.

## Mechanism of Action Pathways

The following diagram illustrates the potential signaling and interaction pathways for this scaffold.



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Caption: Mechanistic pathways linking the structural features of the compound to its biological targets.

## Biological Profiles & Applications

### Antimicrobial Activity

Phenolic Mannich bases are potent antimicrobial agents. The introduction of the aminomethyl group at the ortho position of 4-chlorophenol significantly enhances activity against Gram-positive bacteria (e.g., *S. aureus*) and fungi (e.g., *C. albicans*).

- Mechanism: The lipophilic chlorophenol core inserts into the lipid bilayer, while the cationic amine disrupts membrane integrity, leading to leakage of intracellular components.
- Relevance: Often screened as a lead compound for topical antiseptics or disinfectants.

### Antioxidant Potential

The phenolic moiety acts as a hydrogen atom donor to neutralize free radicals. The ortho-aminomethyl substituent can stabilize the resulting phenoxy radical via intramolecular hydrogen

bonding, potentially extending the radical-scavenging lifespan of the molecule.

## Enzyme Inhibition

Research into structurally similar Mannich bases suggests potential inhibitory activity against:

- Urease: Via binding to the nickel center (relevant for *H. pylori* treatment).
- Acetylcholinesterase (AChE): The hydrophobic chlorophenyl group interacts with the enzyme's peripheral anionic site, while the amine interacts with the catalytic gorge.

## Synthesis & Impurity Origin

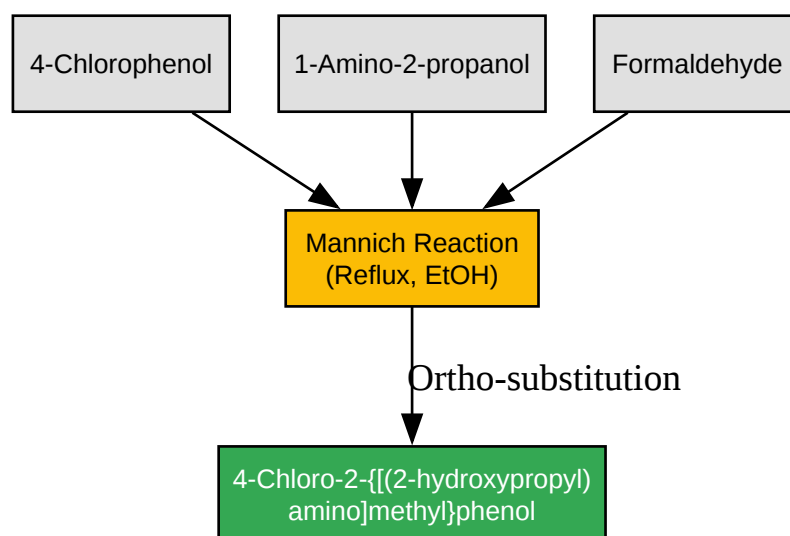
In a pharmaceutical context, this compound often arises as a process impurity or is synthesized deliberately as a reference standard.

Synthetic Route (Reductive Amination):

- Precursors: 5-Chloro-2-hydroxybenzaldehyde + 1-Amino-2-propanol (Isopropanolamine).
- Intermediate: Formation of the Schiff base (imine).
- Reduction: Treatment with Sodium Borohydride ( $\text{NaBH}_4$ ) yields the target amine.

Synthetic Route (Mannich Reaction):

- Precursors: 4-Chlorophenol + Formaldehyde + 1-Amino-2-propanol.
- Condition: Reflux in ethanol/methanol.
- Result: Direct aminomethylation at the ortho position.



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Caption: One-pot Mannich synthesis route for generating the target aminomethylphenol.

## Experimental Protocols

To validate the biological activity of this compound, the following standardized protocols are recommended.

### Antimicrobial Susceptibility Assay (MIC)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *S. aureus* and *E. coli*.

- Preparation: Dissolve the test compound in DMSO to a stock concentration of 10 mg/mL.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well microtiter plate (Range: 500 µg/mL to 0.9 µg/mL).
- Inoculation: Add 100 µL of bacterial suspension (adjusted to 0.5 McFarland standard,  $\sim 1.5 \times 10^8$  CFU/mL) to each well.
- Controls:
  - Positive: Ciprofloxacin or Chlorhexidine.

- Negative:[1] DMSO vehicle control.
- Sterility: Uninoculated broth.
- Incubation: Incubate at 37°C for 18–24 hours.
- Readout: Determine MIC as the lowest concentration showing no visible turbidity. Confirm with Resazurin dye (blue to pink indicates growth).

## DPPH Radical Scavenging Assay

Objective: Quantify antioxidant capacity relative to Ascorbic Acid.

- Reagent: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Treatment: Mix 1 mL of test compound solution (various concentrations: 10–200 µg/mL) with 3 mL of DPPH solution.
- Incubation: Incubate in the dark at room temperature for 30 minutes.
- Measurement: Measure absorbance (Abs) at 517 nm using a UV-Vis spectrophotometer.
- Calculation:

[2]

- Analysis: Plot % Inhibition vs. Concentration to determine the IC<sub>50</sub> value.

## Safety & Handling (SDS Summary)

As a chlorophenol derivative, this compound requires strict safety protocols.

| Hazard Class     | H-Code | Description                                               |
|------------------|--------|-----------------------------------------------------------|
| Skin Corrosion   | H314   | Causes severe skin burns and eye damage.                  |
| Acute Toxicity   | H302   | Harmful if swallowed.                                     |
| Aquatic Toxicity | H400   | Very toxic to aquatic life (typical of chlorophenols).[1] |

#### Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Use in a fume hood to avoid inhalation of dust/vapors.
- Disposal: Dispose of as hazardous chemical waste (halogenated organic). Do not release into drains.

## References

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